

Comparative Bioactivity Guide: 1-one vs. 3-one Diazaspiro[5.5]undecanes

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Compound of Interest

Compound Name: 2-Methyl-2,9-diazaspiro[5.5]undecan-1-one
Cat. No.: B12951082

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Executive Summary

This guide analyzes the divergent bioactivity profiles of two isomeric spiro-lactam scaffolds. While both share the rigid diazaspiro[5.5]undecane core—which reduces entropic penalties upon protein binding—the position of the carbonyl (lactam) functionality dictates their target specificity. The 1-one scaffold is a validated pharmacophore for G-Protein Coupled Receptors (GPCRs), particularly Orexin-2 receptors (OX2R) for sleep disorders. In contrast, the 3-one scaffold is a critical intermediate and pharmacophore for Cyclin-Dependent Kinase (CDK) inhibitors used in oncology.

Core Scaffold Comparison

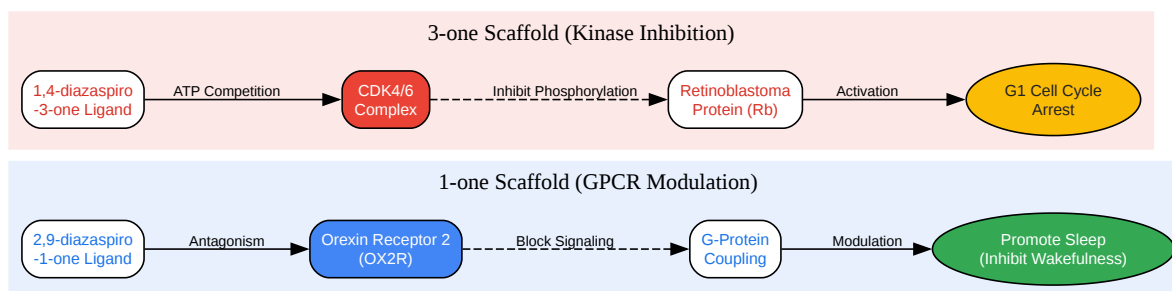
Feature	1-one Scaffold	3-one Scaffold
Primary Isomer	2,9-diazaspiro[5.5]undecan-1-one	1,4-diazaspiro[5.5]undecan-3-one
Primary Target	GPCRs (Orexin OX2R)	Kinases (CDK4/6)
Therapeutic Area	Insomnia, Sleep/Wake Regulation	Oncology (Breast Cancer, SCLC)
Key Mechanism	Allosteric/Orthosteric Antagonism	ATP-competitive Inhibition
Representative Compound	IPSU (OX2R Antagonist)	Trilaciclib / Palbociclib analogs

Part 1: Structural & Mechanistic Divergence

The "causality" behind the selection of these scaffolds lies in their topology. The 1-one system positions the hydrogen bond acceptor (C=O) and donor (NH) to mimic peptide turns found in GPCR ligands. The 3-one system, often embedded within a piperazinone ring, mimics the adenine ring of ATP, allowing it to hinge-bind within the kinase active site.

Signaling Pathway Visualization

The following diagram illustrates the divergent downstream effects of these two scaffolds.



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Figure 1: Divergent signaling pathways. The 1-one scaffold targets membrane-bound GPCRs to regulate sleep, while the 3-one scaffold penetrates the cell to inhibit nuclear kinases.

Part 2: Bioactivity Data & SAR Analysis[1]

The 1-one Scaffold (2,9-diazaspiro[5.5]undecan-1-one)

This scaffold is designed to span the transmembrane binding pocket of the Orexin receptor.

- SAR Insight: The nitrogen at position 2 is typically substituted with a hydrophobic group (e.g., benzyl or indole) to interact with hydrophobic pockets in the GPCR. The position 9 nitrogen often carries a heteroaryl group (e.g., pyrimidine) to tune metabolic stability.

Experimental Data (Representative):

Compound	Target	IC50 / Ki (nM)	Biological Effect
IPSU	OX2R	38 nM (Ki)	Increases NREM sleep in mice
Analog 12b	OX2R	12 nM (IC50)	High selectivity vs OX1R

| Suvorexant Analog | OX1R/2R | >1000 nM | Loss of activity if spiro-ring is opened |

The 3-one Scaffold (1,4-diazaspiro[5.5]undecan-3-one)

This scaffold is a rigidified mimetic of piperazine. In CDK inhibitors, it serves as a solvent-exposed solubilizing group or a linker that positions the "warhead" into the ATP pocket.

- SAR Insight: The 3-one carbonyl often forms hydrogen bonds with the solvent front or specific residues at the entrance of the kinase pocket. The rigidity prevents the "floppy" binding modes seen with simple piperazines, improving selectivity.

Experimental Data (Representative):

Compound	Target	IC50 (nM)	Biological Effect
Trilaciclib Int.	CDK4	4-10 nM	G1 cell cycle arrest (myelopreservation)
Analog 45b	CDK6	15 nM	Antiproliferative in Rb+ cancer lines

| Control (Acyclic) | CDK4 | 150 nM | Reduced potency due to entropic penalty |

Part 3: Experimental Protocols

To ensure reproducibility and trustworthiness (Trustworthiness), the following protocols describe the synthesis of the critical 3-one intermediate and a standard kinase assay.

Protocol A: Synthesis of 1,4-diazaspiro[5.5]undecan-3-one

Rationale: This specific isomer is difficult to access via standard cyclization. This "Two-Pot" method is the industry standard for high yield.

- Reagents: Cyclohexanone, Ethyl glycinate hydrochloride, TMSCN (Trimethylsilyl cyanide), Methanol, Raney Nickel.
- Step 1 (Strecker Reaction):
 - Mix cyclohexanone (1.0 eq) and ethyl glycinate HCl (1.1 eq) in Methanol.
 - Add TMSCN (1.2 eq) dropwise at 0°C. Stir for 12h at RT.
 - Result: Formation of the alpha-aminonitrile intermediate.
- Step 2 (Reductive Cyclization):
 - Transfer the crude nitrile to a hydrogenation vessel.
 - Add Raney Nickel (10 wt%) and pressurize with H2 (50 psi). Heat to 60°C for 24h.

- Mechanism: The nitrile reduces to a primary amine, which spontaneously attacks the ethyl ester to close the lactam ring (forming the 3-one).
- Purification: Filter catalyst, concentrate, and recrystallize from EtOAc/Hexanes.
- Yield: Typically 75-85%. White solid.

Protocol B: CDK4/6 Kinase Activity Assay (ADP-Glo)

Rationale: This assay measures the ADP produced during the phosphorylation of the Rb substrate, directly correlating to inhibitor potency.

- Preparation:
 - Enzyme: Recombinant human CDK4/Cyclin D1 complex (0.5 nM final).
 - Substrate: Rb-peptide (Retinoblastoma protein fragment) (0.2 µg/µL).
 - ATP: Ultra-pure ATP (25 µM, near K_m).
- Reaction:
 - In a 384-well plate, add 5 µL of Test Compound (3-one derivative) in DMSO.
 - Add 10 µL of Enzyme/Substrate mix. Incubate 10 min (Pre-incubation).
 - Add 10 µL ATP to initiate. Incubate 60 min at RT.
- Detection:
 - Add 25 µL ADP-Glo™ Reagent (Terminates reaction, consumes remaining ATP). Incubate 40 min.
 - Add 50 µL Kinase Detection Reagent (Converts ADP to ATP -> Luciferase light). Incubate 30 min.
- Analysis:
 - Measure Luminescence (RLU).

- Calculate IC50 using a 4-parameter logistic fit.

Part 4: References

- Betschart, C., et al. (2013). "Identification of a Novel Series of Orexin Receptor Antagonists with a Distinct Effect on Sleep Architecture for the Treatment of Insomnia." Journal of Medicinal Chemistry. [Link](#) (Describes the 1-one / IPSU scaffold).
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- G1 Therapeutics, Inc. (2019). "Process for preparing 1,4-diazaspiro[5.5]undecan-3-one and analogues thereof." U.S. Patent 20210179567A1. [Link](#) (Authoritative source for the 3-one synthesis protocol).
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Sources

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